

# handling and storage of 1,4-Dibromooctafluorobutane

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An In-depth Technical Guide to the Handling and Storage of **1,4-Dibromooctafluorobutane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on the safe handling and storage of **1,4-Dibromooctafluorobutane** (CAS No. 335-48-8). Adherence to these protocols is crucial for ensuring a safe laboratory environment and maintaining the integrity of the chemical.

## Chemical and Physical Properties

**1,4-Dibromooctafluorobutane** is a colorless liquid.<sup>[1]</sup> A summary of its key physical and chemical properties is presented below for easy reference.

Property	Value
Molecular Formula	C4Br2F8[2]
Molecular Weight	359.84 g/mol [2]
Boiling Point	96 - 98 °C / 204.8 - 208.4 °F[1]
Density	2.098 g/cm3 [1]
Refractive Index	1.3495 (@ 25 °C)[3]
Flash Point	No information available[1]
Autoignition Temperature	No information available[1]
Solubility	No data available[3]

## Hazard Identification and Safety Precautions

**1,4-Dibromooctafluorobutane** is classified as a hazardous chemical.[1] It is crucial to understand its potential hazards to ensure safe handling.

GHS Hazard Statements:

- Causes skin irritation (H315).[2]
- Causes serious eye irritation (H319).[2]
- May cause respiratory irritation (H335).[3]

Precautionary Statements: Users should wash hands and any exposed skin thoroughly after handling.[1] It is imperative to wear protective gloves, clothing, and eye/face protection.[1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **1,4-Dibromooctafluorobutane** to prevent exposure.

PPE Component	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[4]	To prevent skin contact and irritation.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may also be necessary.[5]	To protect against splashes and eye irritation.[1]
Body Protection	Laboratory coat.[6]	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. [7] If ventilation is inadequate, a NIOSH-approved respirator is required.	To prevent inhalation of vapors and respiratory irritation.[3]

## Handling and Storage Protocols

Proper handling and storage procedures are essential to maintain the chemical's stability and prevent accidents.

### Handling

- Ventilation: Always handle **1,4-Dibromoctafluorobutane** in a well-ventilated area, preferably in a chemical fume hood.[7][8]
- Personal Contact: Avoid all personal contact, including inhalation of vapors. Do not get in eyes, on skin, or on clothing.
- Hygiene: Do not eat, drink, or smoke when using this product.[3] Always wash hands thoroughly with soap and water after handling.[7] Contaminated work clothing should be laundered separately before reuse.[7]
- Container Handling: Keep containers securely sealed when not in use.[7] Avoid physical damage to containers.[7]

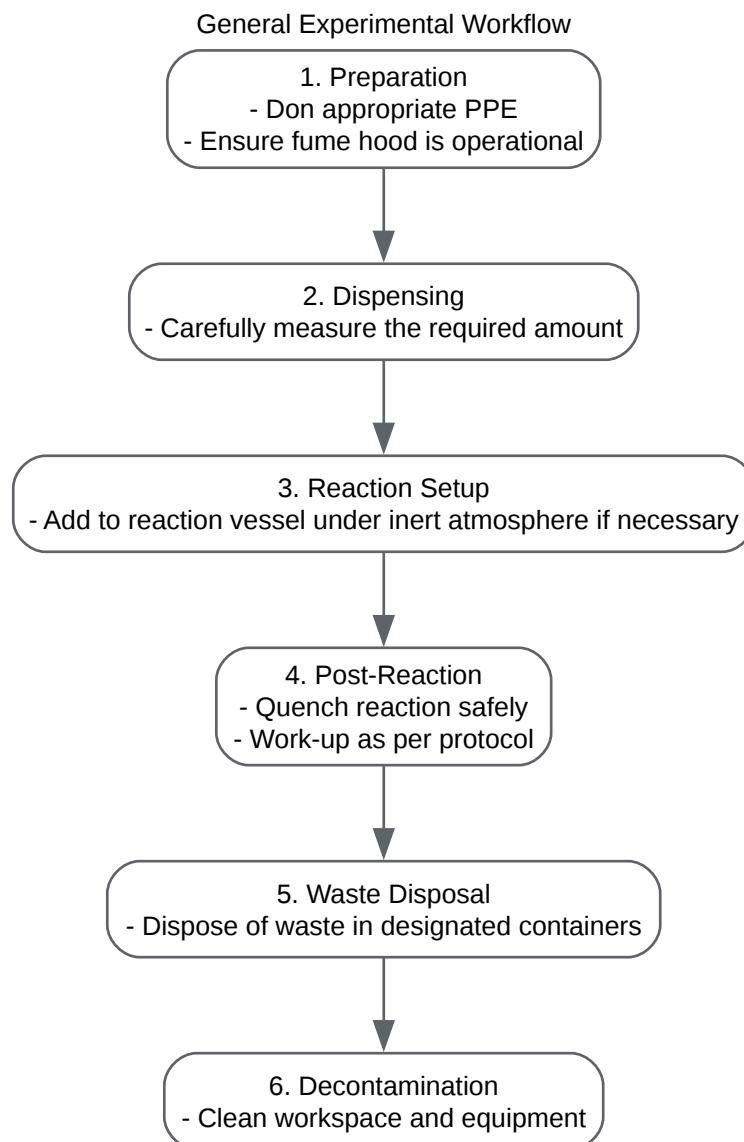
## Storage

- Storage Conditions: Store in a dry, cool, and well-ventilated area.<sup>[3]</sup> Some suppliers recommend storage at 2-8°C. Keep containers tightly closed when not in use.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, alkali metals, and finely divided metals such as aluminum, magnesium, and zinc.<sup>[3]</sup>
- Container Type: Polyethylene or polypropylene containers are suitable.<sup>[7]</sup> Ensure all containers are clearly labeled and free from leaks.<sup>[7]</sup>

## Experimental Protocols

### General Experimental Workflow

The following diagram illustrates a general workflow for handling **1,4-Dibromooctafluorobutane** in a laboratory setting.



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Caption: General workflow for handling **1,4-Dibromo-octafluorobutane**.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

## First-Aid Measures

- General Advice: In case of an accident or if you feel unwell, seek medical advice immediately.[3]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[3] If not breathing, give artificial respiration.[3]
- Skin Contact: Immediately wash with plenty of soap and water.[3] If skin irritation occurs, get medical advice.[1] Remove contaminated clothing and wash it before reuse.[1]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[1] Remove contact lenses if present and easy to do so.[1] Continue rinsing. If eye irritation persists, get medical attention. [1]
- Ingestion: Clean mouth with water and drink plenty of water afterward.[1] Do NOT induce vomiting.[3]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[3]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[9]
- Specific Hazards: Thermal decomposition can generate carbon oxides, hydrogen bromide, and hydrogen fluoride.[3] Containers may explode if heated under confinement.[3]
- Protective Equipment: Wear gas-tight chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).[3]

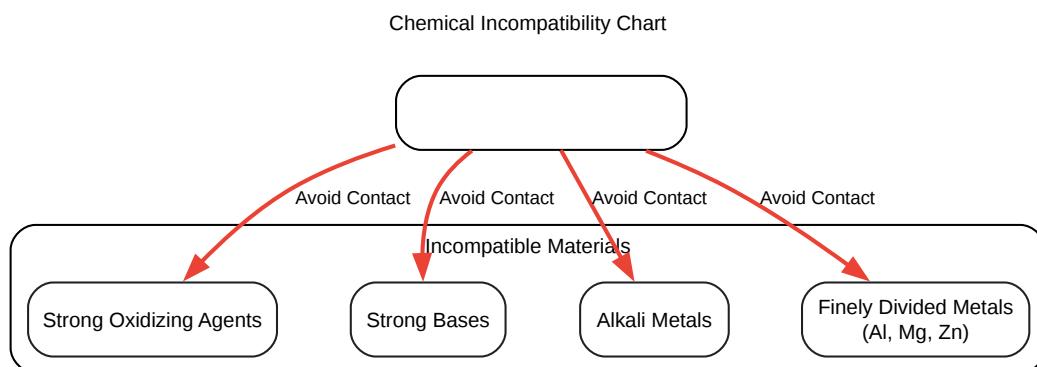
## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[3] Ensure adequate ventilation.[3] Do not breathe vapors, mist, or gas.[3]
- Environmental Precautions: Avoid release to the environment.[3] Prevent spillage from entering drains or public waters.[10]

- Containment and Cleanup: Stop the leak if it is safe to do so.<sup>[7]</sup> Absorb the spill with inert material such as sand, earth, or vermiculite.<sup>[7]</sup> Collect the material into a suitable, labeled container for disposal.<sup>[7]</sup>

## Chemical Incompatibility

Understanding the chemical incompatibilities of **1,4-Dibromooctafluorobutane** is vital for safe storage and handling.



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Caption: Incompatible materials with **1,4-Dibromooctafluorobutane**.

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations.  
<sup>[3]</sup> Do not mix with other waste. Handle uncleaned containers as you would the product itself.

This technical guide is intended to provide comprehensive information for the safe handling and storage of **1,4-Dibromooctafluorobutane**. It is essential to always consult the Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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